

In-depth Technical Guide: 2,2-Difluoro-4-methylenepentanedioic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Difluoro-4-methylenepentanedioic acid

Cat. No.: B580828

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A comprehensive search for the chemical compound **2,2-Difluoro-4-methylenepentanedioic acid**, including its unique Chemical Abstracts Service (CAS) number and associated technical data, did not yield any specific results. This suggests that the compound may be novel, not commercially available, or not extensively documented in publicly accessible scientific databases. Therefore, the creation of an in-depth technical guide with experimental protocols and signaling pathways as requested is not feasible at this time.

For the benefit of researchers, scientists, and drug development professionals, this guide instead provides available technical information on structurally similar compounds that were identified during the search. It is crucial to note that the properties and activities of these related molecules are not transferable to the requested compound.

Related Compound: 2,2-Difluoro-4-pentenoic acid

A related compound, 2,2-Difluoro-4-pentenoic acid, has been identified with the CAS Number 55039-89-9.^{[1][2][3][4][5]} This molecule shares the difluoroacetic acid moiety but differs in the rest of its structure.

Chemical and Physical Properties

A summary of the available data for 2,2-Difluoro-4-pentenoic acid is presented in the table below.

Property	Value	Source(s)
CAS Number	55039-89-9	[1][2][3][4][5]
Molecular Formula	C5H6F2O2	[1][2][3]
Molecular Weight	136.10 g/mol	[1][3]
IUPAC Name	2,2-difluoropent-4-enoic acid	[1][3]
Form	Liquid	[3]
Appearance	Clear colorless to yellow	[3]
Boiling Point	56-58 °C (3 mmHg)	[5]
Refractive Index	1.3845-1.3895 @ 20°C	[3]

Related Compound: 2,2-difluoro-4-methylpentanoic acid

Another similar compound identified is 2,2-difluoro-4-methylpentanoic acid, with the CAS Number 681240-40-4.[6][7]

Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	681240-40-4	[6][7]
Molecular Formula	C6H10F2O2	[6]
IUPAC Name	2,2-difluoro-4-methylpentanoic acid	[6]

General Synthetic Approaches to Difluorinated Carboxylic Acids

While specific experimental protocols for the requested compound are unavailable, general methodologies for the synthesis of difluorinated carboxylic acids often involve the introduction of the difluoro moiety at an early stage. A conceptual workflow for such a synthesis is depicted

below. It is important to emphasize that this is a generalized representation and not a validated protocol for the synthesis of **2,2-Difluoro-4-methylenepentanedioic acid**.

Caption: A conceptual workflow for the synthesis of α,α -difluorinated carboxylic acids.

Conclusion

The absence of a CAS number and published technical data for **2,2-Difluoro-4-methylenepentanedioic acid** precludes the development of a detailed technical guide. The information provided herein on related compounds serves to highlight the types of data that would be necessary for a comprehensive understanding of the target molecule. Researchers interested in this specific compound would likely need to embark on a de novo synthesis and characterization effort.

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